

Preliminary Studies on NSC 190686-d3: Information Not Available

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Compound of Interest

Compound Name: NSC 190686-d3

Cat. No.: B12311971

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An in-depth technical guide on the preliminary studies of **NSC 190686-d3** cannot be provided at this time due to a lack of specific, publicly available information directly corresponding to this identifier.

Extensive searches for "**NSC 190686-d3**" and its potential variants have not yielded any definitive data, experimental protocols, or signaling pathway information associated with this specific compound. The National Service Center (NSC) designation is utilized by the National Cancer Institute (NCI) for its repository of chemical compounds, but "NSC 190686" does not appear in readily accessible public databases linked to Vitamin D3 or other related molecules. The "-d3" suffix often denotes a deuterated form of a compound, suggesting that "**NSC 190686-d3**" could be a labeled version of an existing molecule for use in research.

While the "d3" component of the query might suggest a connection to Vitamin D3 (Cholecalciferol), no direct evidence from the searches confirms that "NSC 190686" is an identifier for Vitamin D3 or any of its metabolites. The search results did, however, provide extensive information on Vitamin D3 and its derivatives, including:

- Vitamin D3 (Cholecalciferol): A prohormone that is essential for calcium homeostasis and bone metabolism. It is converted in the liver to 25-hydroxyvitamin D3 and then in the kidneys to the active form, 1,25-dihydroxyvitamin D3.
- Deuterated Vitamin D3 (Vitamin D3-d3): Labeled forms of Vitamin D3 are used in research, often as internal standards in mass spectrometry-based assays to accurately quantify Vitamin D levels in biological samples.

- Vitamin D3 Analogs: Various synthetic and natural analogs of Vitamin D3 have been developed and studied for their potential therapeutic applications.

Without a confirmed identification of the base molecule for "NSC 190686," it is not possible to construct an accurate and reliable technical guide as requested. The creation of data tables, experimental protocols, and signaling pathway diagrams would be speculative and could lead to significant misinformation.

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to have a precise and confirmed identifier. If "**NSC 190686-d3**" is a compound of interest, it is recommended to consult the original source of this identifier or directly query the NCI database for more information. Should a definitive link to a known compound be established, a comprehensive technical guide could then be developed.

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